

Technical Guide to the Safe Handling of 4-Acetamidobutanoic Acid-d3

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Compound of Interest

Compound Name: 4-Acetamidobutanoic acid-d3

Cat. No.: B12386749

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Disclaimer: This document provides a summary of safety information for 4-Acetamidobutanoic acid. Specific safety data for the deuterated analog, **4-Acetamidobutanoic acid-d3**, is not readily available. The information presented here is based on the Safety Data Sheets (SDS) of the non-deuterated compound, and it is assumed that the safety profiles are comparable due to the minor structural difference of isotopic labeling. Researchers, scientists, and drug development professionals should always consult the most current and specific SDS provided by their supplier before handling this or any chemical.

Chemical Identification and Physical Properties

4-Acetamidobutanoic acid-d3 is the deuterated form of 4-Acetamidobutanoic acid, a derivative of gamma-aminobutyric acid (GABA). While specific physical and chemical properties for the d3-variant are not extensively documented in publicly available safety data sheets, the properties of the non-deuterated form provide a close approximation.

Table 1: Physical and Chemical Properties of 4-Acetamidobutanoic Acid

Property	Value	Source
CAS Number	3025-96-5 (non-deuterated)	[1][2][3][4]
Molecular Formula	C ₆ H ₁₁ NO ₃	[2][4][5]
Molecular Weight	145.16 g/mol	[4][6]
Appearance	Solid, Light yellow to beige crystalline powder	[5]
Melting Point	129–131 °C	[1]
Solubility	Soluble in DMF (20 mg/ml), DMSO (20 mg/ml), Ethanol (1 mg/ml), and PBS (pH 7.2) (10 mg/ml).	[2]
Stability	Stable for at least 4 years when stored at -20°C.	[2]

Hazard Identification and GHS Classification

Based on the available Safety Data Sheets for the non-deuterated compound, 4-Acetamidobutanoic acid is classified as an irritant.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning[1][5]

Hazard Pictogram:

 alt text

Experimental Protocols for Safety Assessment

The safety data presented in the SDS are derived from standardized experimental protocols. While the specific reports are not detailed in the SDS, the methodologies are based on internationally recognized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development).

- **Acute Oral Toxicity:** Typically determined using OECD Test Guideline 423, where the substance is administered to rats orally, and the LD50 (the dose lethal to 50% of the test population) is calculated. For butyric acid, a related compound, the oral LD50 in rats is 2,940 mg/kg.[7]
- **Acute Dermal Toxicity:** Often assessed using OECD Test Guideline 402. The substance is applied to the skin of rabbits, and the dermal LD50 is determined. For butyric acid, the dermal LD50 in rabbits is 6,083 mg/kg.[7]
- **Skin Irritation:** Evaluated according to OECD Test Guideline 404, which involves applying the substance to the skin of rabbits and observing for signs of irritation over a period of time. 4-Acetamidobutanoic acid is noted to cause skin irritation.[5]
- **Eye Irritation:** Determined by OECD Test Guideline 405, where the substance is instilled into the eyes of rabbits to assess the potential for eye damage. It is classified as causing serious eye irritation.[1][5]

Handling, Storage, and Personal Protective Equipment

Safe handling and storage are crucial to minimize exposure and ensure the stability of the compound.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation	Source
Handling	Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Use only outdoors or in a well-ventilated area.	[5]
Storage	Store in a well-ventilated place. Keep container tightly closed. For long-term stability, storage at -20°C is recommended.	[2][5]
Incompatible Materials	Strong oxidizing agents.	[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[5]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[5]
- Respiratory Protection: Not typically required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator should be used.[5]

First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first aid measures should be taken.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[5]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1][5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.	[8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: May include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[7]

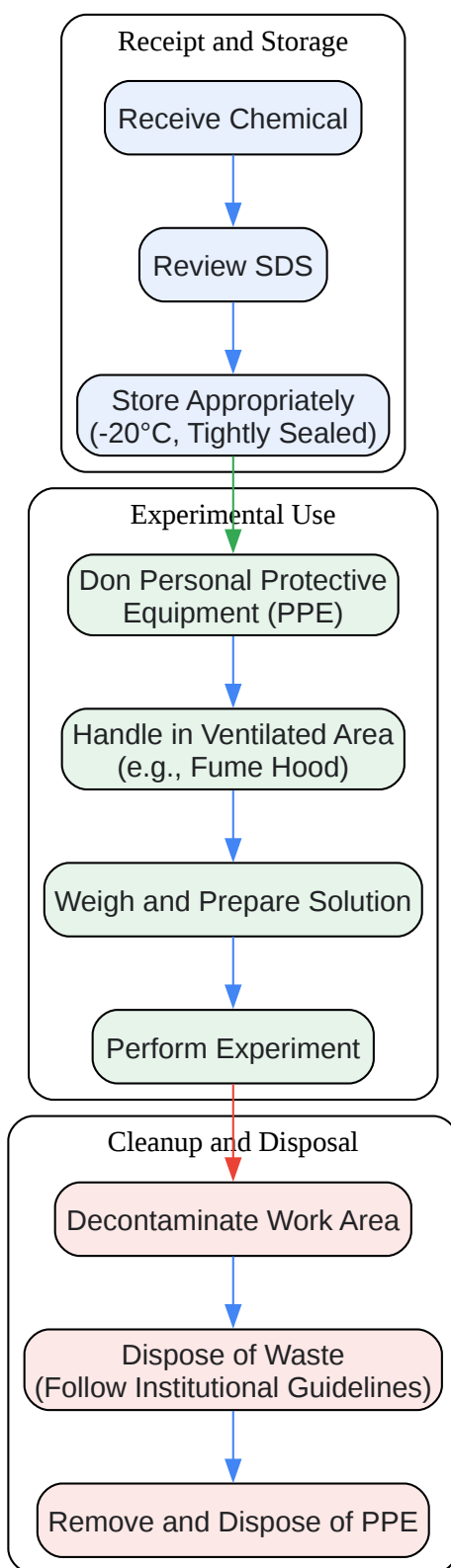
Toxicological Information

Detailed toxicological studies specifically for **4-Acetamidobutanoic acid-d3** are not available in the public domain. The information for the non-deuterated compound indicates it is an

irritant. A subcutaneous TDLO (Toxic Dose Low) of 105 mg/kg has been reported in mice for the non-deuterated form.^[1]

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a generalized workflow for the safe handling of a chemical substance like **4-Acetamidobutanoic acid-d3** in a research environment.



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A generalized workflow for the safe handling of chemical substances.

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